

# An In-depth Technical Guide to Aminoxy-PEG3-azide: Properties, Protocols, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aminoxy-PEG3-azide

Cat. No.: B605433

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For researchers, scientists, and professionals in drug development, bifunctional linkers are indispensable tools for conjugating diverse molecules with precision and stability. Among these, **Aminoxy-PEG3-azide** has emerged as a versatile and valuable reagent. Its heterobifunctional nature, featuring an aminoxy group and an azide moiety separated by a hydrophilic polyethylene glycol (PEG) spacer, enables a wide range of applications in bioconjugation, drug delivery, and the development of novel therapeutics such as Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).<sup>[1][2][3]</sup> This guide provides a comprehensive overview of the chemical properties, experimental protocols, and key applications of **Aminoxy-PEG3-azide**.

## Core Chemical Properties and Specifications

**Aminoxy-PEG3-azide** is a polyethylene glycol derivative containing two distinct reactive groups.<sup>[3]</sup> The aminoxy group readily reacts with aldehydes and ketones to form stable oxime bonds, a reaction that is highly efficient under mild acidic conditions.<sup>[4]</sup> The azide group participates in "click chemistry" reactions, most notably the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and the strain-promoted azide-alkyne cycloaddition (SPAAC), to form a stable triazole linkage. The hydrophilic PEG3 spacer enhances the solubility of the molecule and its conjugates in aqueous media.

## Quantitative Data Summary

For ease of reference, the key quantitative specifications for **Aminoxy-PEG3-azide** are summarized in the tables below.

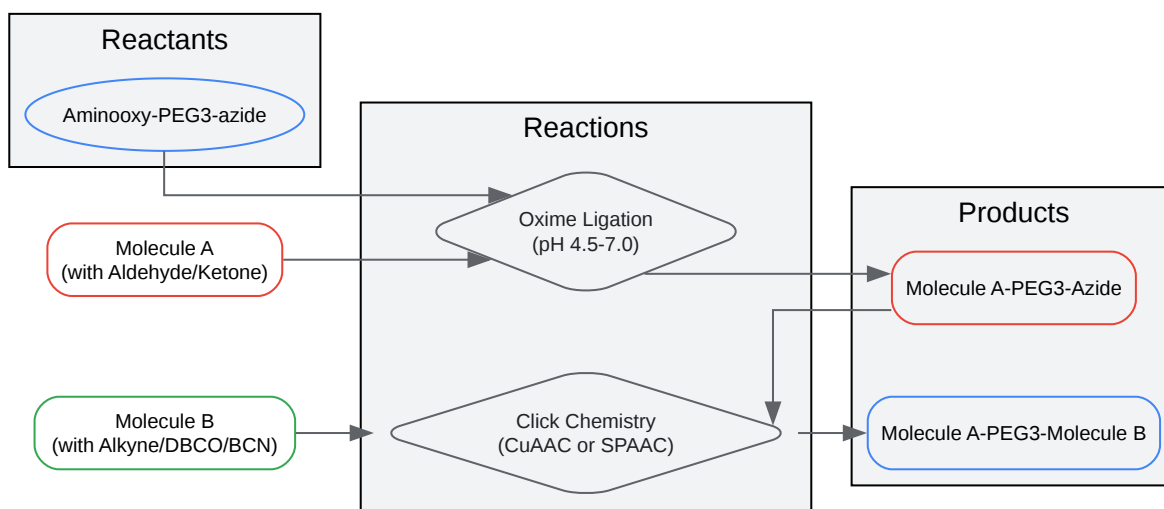
Identifier	Value	Reference(s)
CAS Number	1306615-51-9	
Synonyms	Aminoxy-PEG3-N3, Aminoxy-TEG-azide	

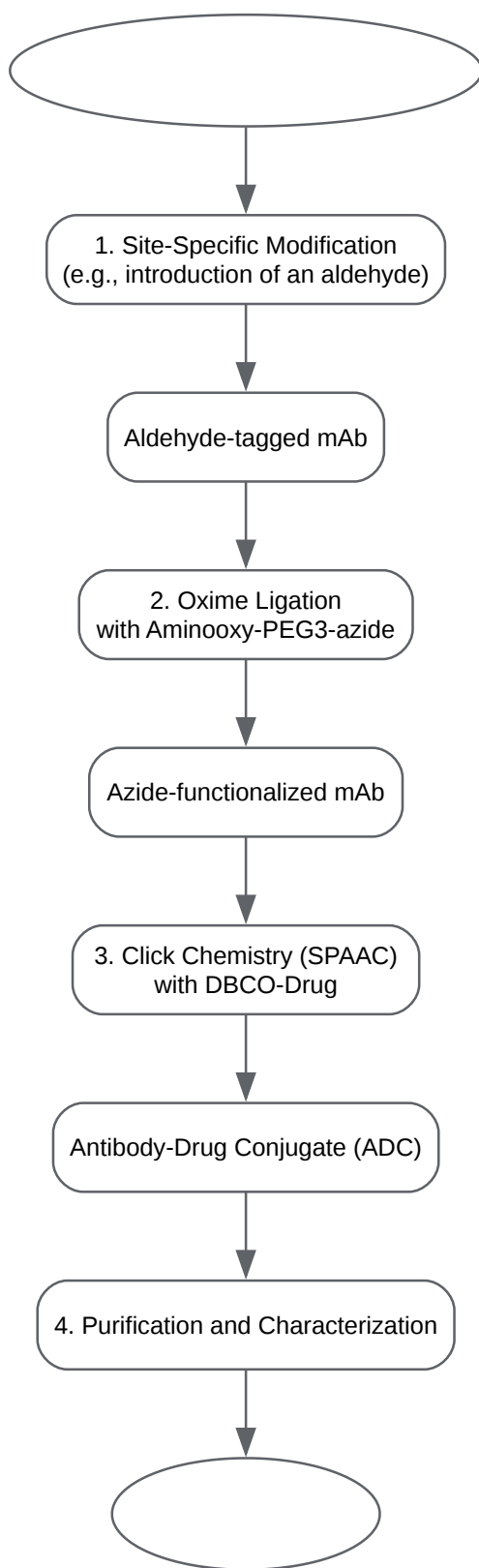
Chemical and Physical Properties	Value	Reference(s)
Molecular Formula	C8H18N4O4	
Molecular Weight	234.26 g/mol	
Purity	>95%	
Appearance	Colorless oil or solid powder	
Solubility	Soluble in DMSO, DCM, THF, acetonitrile, DMF	

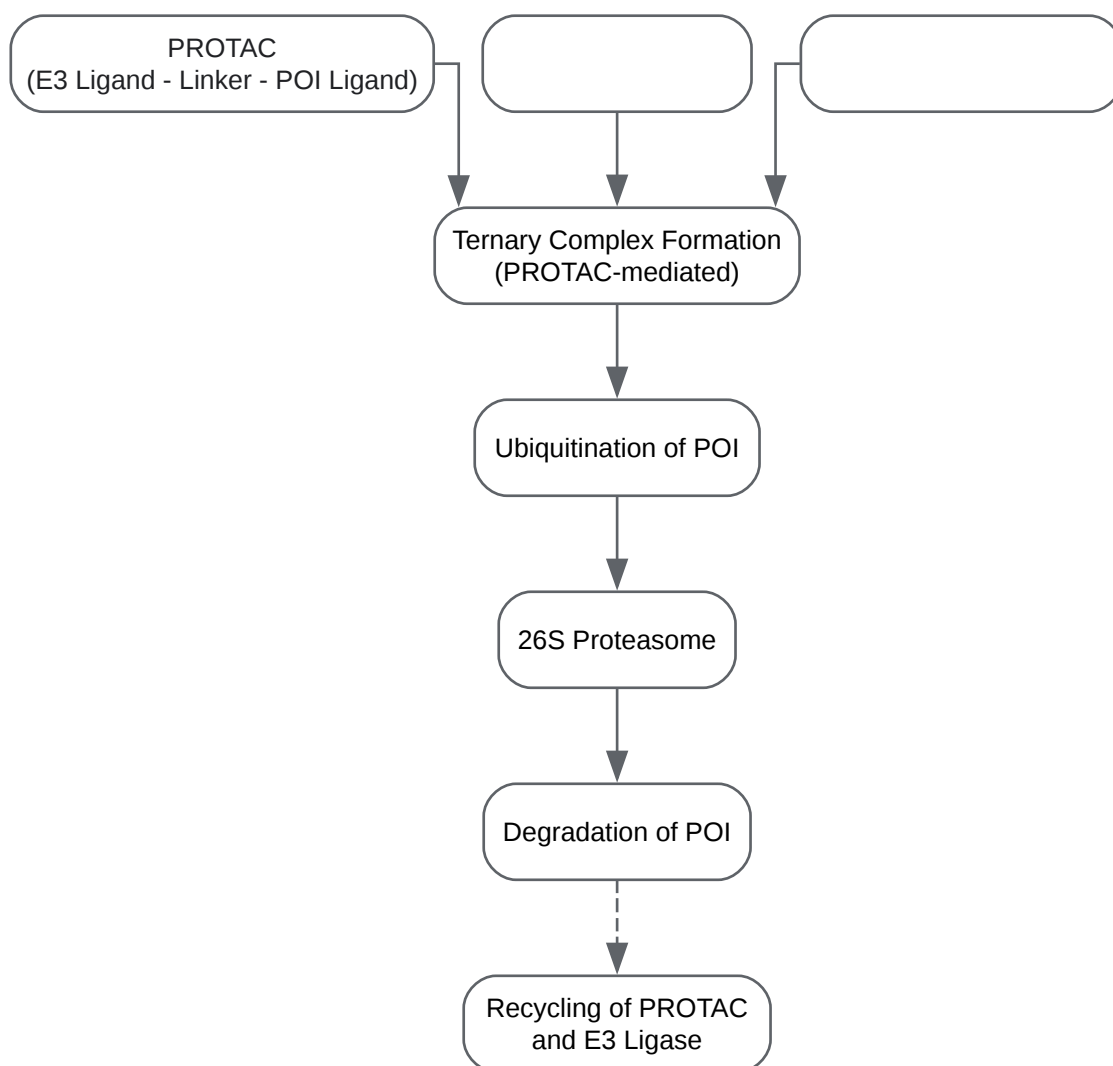
Storage and Handling	Condition	Reference(s)
Short-term Storage	0 - 4 °C (days to weeks)	
Long-term Storage	-20 °C (months to years)	
Shipping Condition	Shipped under ambient temperature	
Stability	Stable for several weeks during shipping	

## Reaction Mechanisms and Logical Workflow

The dual functionality of **Aminoxy-PEG3-azide** allows for a two-step sequential or orthogonal conjugation strategy. This is conceptually illustrated in the diagram below.







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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)